

Application Notes and Protocols: 1-(2,2-diethoxyethyl)-3-methoxyurea in Agrochemical Synthesis

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Compound of Interest

Compound Name: 1-(2,2-Diethoxyethyl)-3-methoxyurea

Cat. No.: B172429

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Abstract

These application notes provide a comprehensive overview of the potential utility of **1-(2,2-diethoxyethyl)-3-methoxyurea** as a novel scaffold in agrochemical synthesis. While direct experimental data for this specific compound is not extensively available in public literature, this document outlines a proposed synthetic pathway, detailed experimental protocols, and potential applications as a herbicide or fungicide based on the well-established bioactivity of related substituted urea compounds. The information herein is intended to serve as a foundational guide for researchers investigating new agrochemical agents.

Introduction

Substituted ureas are a well-established class of compounds in the agrochemical industry, with numerous commercial products valued for their potent herbicidal and fungicidal activities.[1][2][3] The urea functional group can act as a crucial pharmacophore, often involved in binding to target enzymes or proteins.[3] The herbicidal mechanism of many urea derivatives involves the inhibition of acetolactate synthase (ALS), a key enzyme in the biosynthesis of branched-chain amino acids in plants.[4][5] Fungicidal activity, on the other hand, can stem from various modes

of action, including disruption of cellular respiration or inhibition of fungal growth through other enzymatic pathways.[2][6]

The target molecule, **1-(2,2-diethoxyethyl)-3-methoxyurea**, incorporates a unique diethoxyethyl group which may influence its solubility, uptake, and translocation within plants, as well as its metabolic stability. The methoxyurea moiety is a key feature to explore for biological activity. This document provides a hypothetical, yet chemically sound, framework for the synthesis and evaluation of this novel compound for agrochemical applications.

Proposed Synthesis

A common and efficient method for the synthesis of unsymmetrical ureas is the reaction of an amine with an isocyanate.[7][8] In this proposed synthesis, 2,2-diethoxyethylamine serves as the amine precursor, which would react with methoxyisocyanate to yield the target compound, **1-(2,2-diethoxyethyl)-3-methoxyurea**.

Experimental Protocol: Synthesis of 1-(2,2-diethoxyethyl)-3-methoxyurea

Materials:

- 2,2-diethoxyethylamine
- Methoxyisocyanate (or a suitable precursor for its in-situ generation, such as methyl N-methoxycarbamate treated with a dehydrating agent)
- Anhydrous dichloromethane (DCM)
- Triethylamine (TEA)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate
- Rotary evaporator

- Standard laboratory glassware
- Magnetic stirrer

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a nitrogen inlet, dissolve 2,2-diethoxyethylamine (1.0 eq) in anhydrous dichloromethane (DCM).
- Add triethylamine (1.1 eq) to the solution and cool the mixture to 0 °C in an ice bath.
- Slowly add a solution of methoxyisocyanate (1.05 eq) in anhydrous DCM to the stirred reaction mixture via the dropping funnel over a period of 30 minutes.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure **1-(2,2-diethoxyethyl)-3-methoxyurea**.
- Characterize the final product using ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its structure and purity.

Data Presentation

The following table presents hypothetical, yet representative, data for the synthesis of **1-(2,2-diethoxyethyl)-3-methoxyurea** and its potential biological activity based on data from analogous substituted ureas found in the literature.

Parameter	Hypothetical Value	Notes
Synthesis Yield	75-85%	Based on typical yields for urea synthesis from amines and isocyanates.[7]
Purity	>98%	Achievable with standard purification techniques like column chromatography.
Herbicidal Activity (IC ₅₀)	10-100 µM	Representative range for novel herbicidal compounds targeting ALS.[4]
Fungicidal Activity (EC ₅₀)	5-50 µg/mL	Representative range for novel fungicidal compounds against common plant pathogens.[2]
Solubility (Water)	Moderately Soluble	The diethoxyethyl group is expected to confer some aqueous solubility.

Potential Agrochemical Applications and Screening Protocols

Based on the known activities of substituted ureas, **1-(2,2-diethoxyethyl)-3-methoxyurea** is a candidate for evaluation as both a herbicide and a fungicide.

Herbicidal Activity Screening

Principle: Many urea-based herbicides act by inhibiting the enzyme acetolactate synthase (ALS), which is crucial for the biosynthesis of branched-chain amino acids in plants.[4][5] A primary screening can be performed on whole plants, followed by enzymatic assays for target validation.

Experimental Protocol: Pre-emergence Herbicidal Assay

- Prepare a stock solution of **1-(2,2-diethoxyethyl)-3-methoxyurea** in a suitable solvent (e.g., DMSO).
- Prepare serial dilutions of the stock solution to achieve a range of test concentrations.
- Sow seeds of a model plant (e.g., *Arabidopsis thaliana* or a common weed species) in pots containing a standard soil mix.
- Immediately after sowing, apply the different concentrations of the test compound to the soil surface. Include a solvent-only control and a positive control (a known herbicide).
- Place the pots in a growth chamber with controlled light, temperature, and humidity.
- After 14-21 days, assess the herbicidal effect by measuring parameters such as germination rate, seedling height, and fresh weight.
- Calculate the concentration required for 50% inhibition of growth (GR₅₀) to quantify the herbicidal potency.

Fungicidal Activity Screening

Principle: Substituted ureas can exhibit fungicidal properties by inhibiting fungal growth through various mechanisms.^{[2][6]} An in vitro assay using a panel of common plant pathogenic fungi is a standard primary screen.

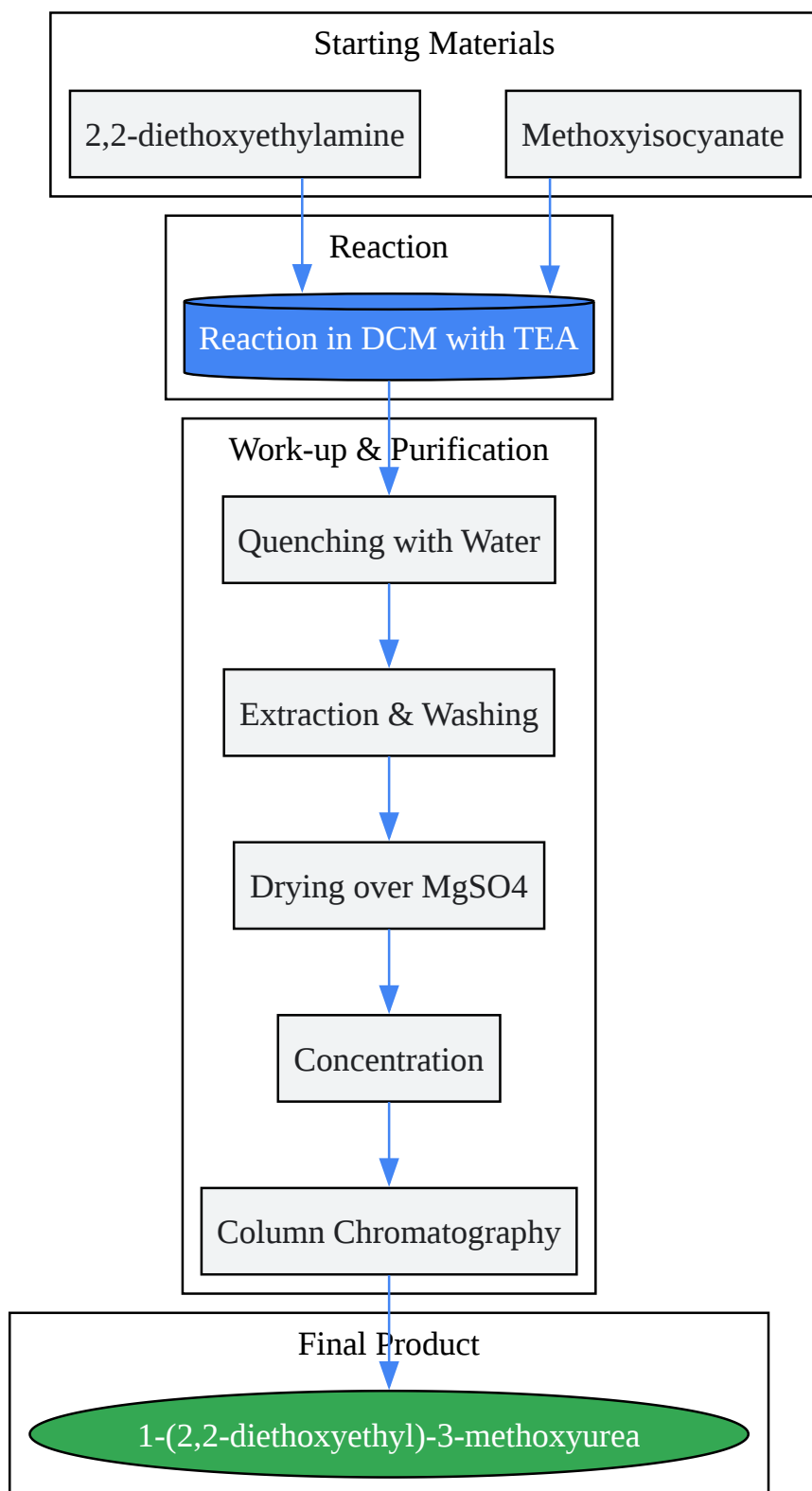
Experimental Protocol: In Vitro Antifungal Assay

- Prepare a stock solution of **1-(2,2-diethoxyethyl)-3-methoxyurea** in a suitable solvent (e.g., DMSO).
- Prepare serial dilutions of the stock solution.
- In a 96-well microtiter plate, add a defined volume of each concentration of the test compound to a fungal growth medium (e.g., Potato Dextrose Broth).

- Inoculate each well with a standardized suspension of fungal spores or mycelial fragments (e.g., *Botrytis cinerea*, *Fusarium graminearum*).
- Include a solvent-only control and a positive control (a known fungicide).
- Incubate the plates at an appropriate temperature for 3-7 days.
- Assess fungal growth inhibition by measuring the optical density at a suitable wavelength or by visual inspection.
- Calculate the effective concentration required for 50% inhibition of fungal growth (EC_{50}).

Visualizations

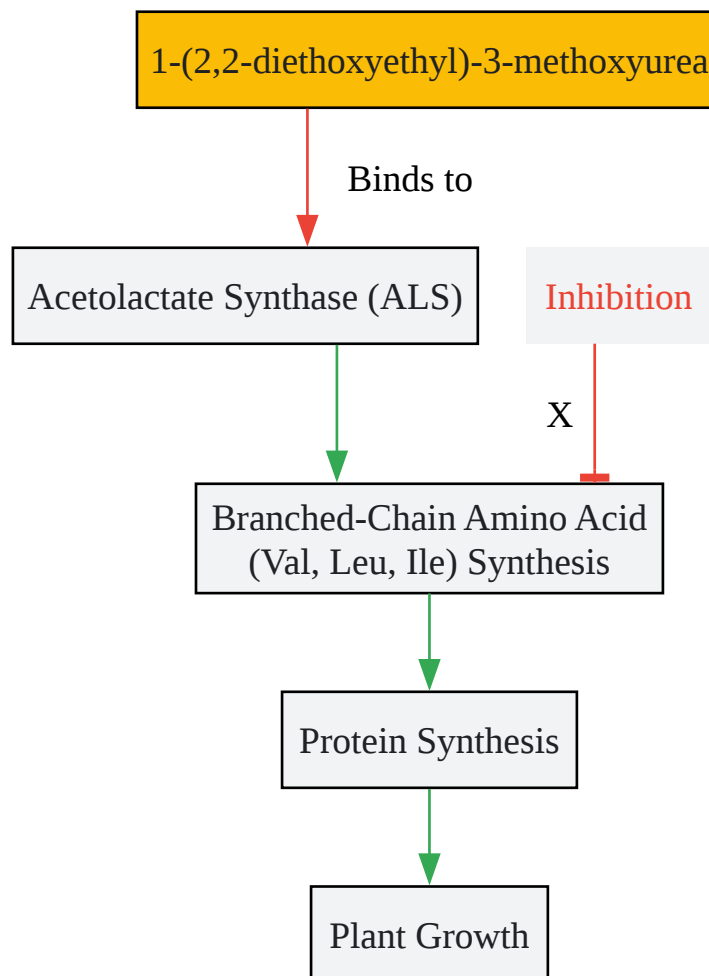
Diagram 1: Proposed Synthetic Workflow



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Caption: Proposed synthesis workflow for **1-(2,2-diethoxyethyl)-3-methoxyurea**.

Diagram 2: Hypothetical Herbicidal Mode of Action



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Caption: Hypothetical inhibition of the ALS pathway by the target compound.

Conclusion

While direct experimental evidence for the agrochemical applications of **1-(2,2-diethoxyethyl)-3-methoxyurea** is currently lacking in the public domain, the structural analogy to known active urea compounds suggests its potential as a valuable scaffold for the development of new herbicides and fungicides. The proposed synthetic route is straightforward and employs common laboratory techniques. The outlined screening protocols provide a clear path for the biological evaluation of this and related novel compounds. Further research into the synthesis and bioactivity of **1-(2,2-diethoxyethyl)-3-methoxyurea** is warranted to fully explore its potential in agrochemical applications.

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References

- 1. Synthesis and Biological Activity of Substituted Urea and Thiourea Derivatives Containing 1,2,4-Triazole Moieties - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. pomais.com [pomais.com]
- 6. pps.agriculturejournals.cz [pps.agriculturejournals.cz]
- 7. Synthesis and Properties of 1,3-Disubstituted Ureas and Their Isosteric Analogs Containing Polycyclic Fragments: V. 1-(Bicyclo[2.2.1]heptan-2-yl)-3-R- and 1-(1,7,7-Tricyclo[2.2.1]heptan-2-yl)-3-R-ureas - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
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